

Essential Safety and Operational Guide for 4-[3-(Dimethylamino)propoxy]benzaldehyde

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Compound of Interest

Compound Name: 4-[3-(Dimethylamino)propoxy]benzaldehyde

Cat. No.: B1296539

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This guide provides immediate, essential safety and logistical information for the handling of **4-[3-(Dimethylamino)propoxy]benzaldehyde**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices, operational procedures, and proper disposal.

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling **4-[3-(Dimethylamino)propoxy]benzaldehyde** is provided below.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin and Body Protection	Protective Gloves	Wear appropriate protective gloves to prevent skin exposure. [1]
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. [1]	
Lab Coat	A long-sleeved, fully buttoned lab coat is recommended.	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [1]

Operational Plan: Handling and Disposal

Handling Procedures:

- Engineering Controls: Use only under a chemical fume hood.[\[1\]](#) Ensure eyewash stations and safety showers are close to the workstation location.[\[1\]](#)
- Personal Protection: Before handling, don the appropriate PPE as specified in the table above.
- General Handling:

- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not breathe mist, vapors, or spray.[1]
- Do not ingest. If swallowed, seek immediate medical assistance.[1]
- Wash face, hands, and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Storage:
 - Store in a well-ventilated place.[1][2]
 - Keep the container tightly closed.[1][2]
 - Store locked up.[1][2]

Spill and Emergency Procedures:

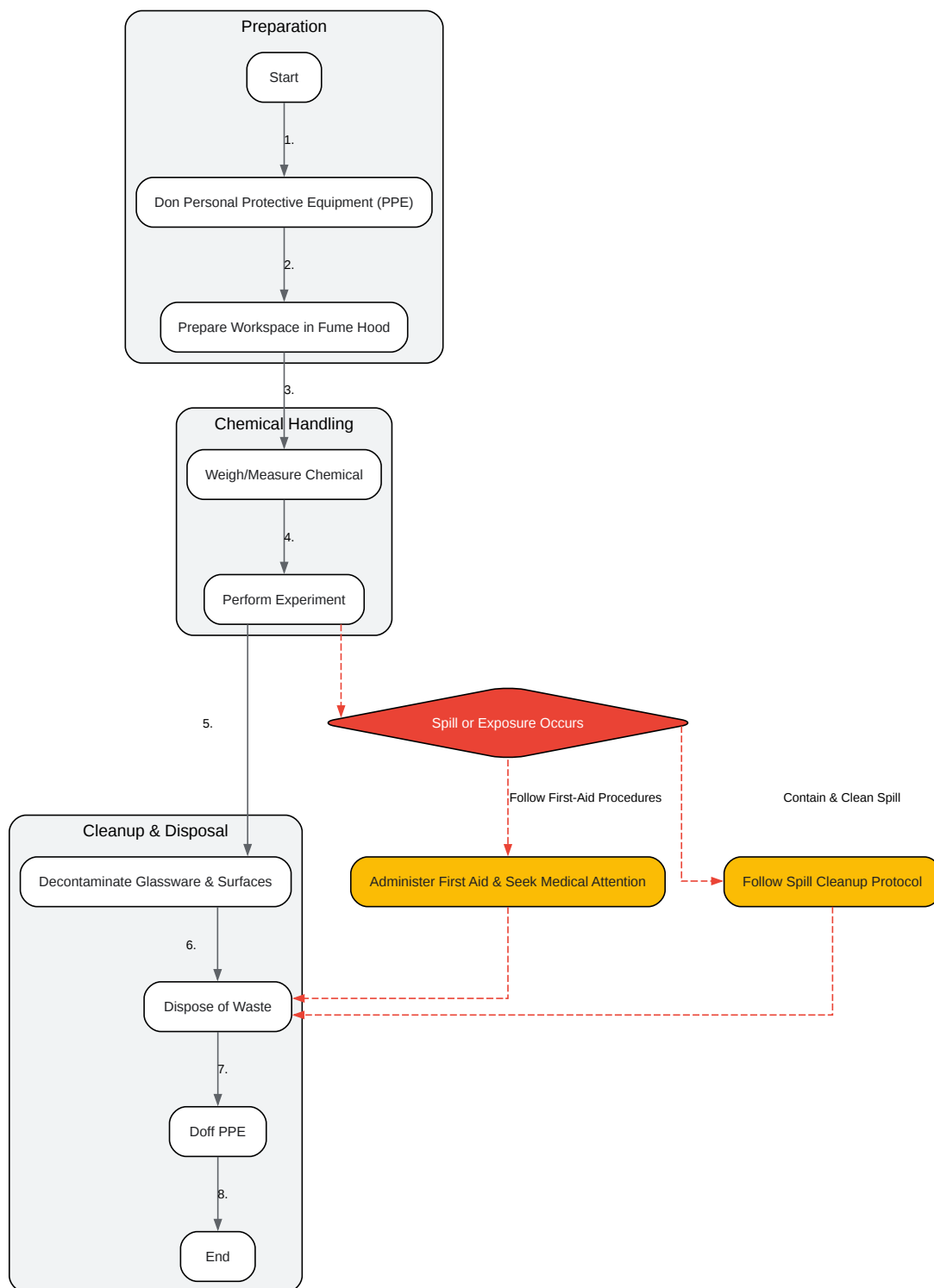
- Spill Cleanup: For spills, soak up with inert absorbent material.[1] Keep in suitable, closed containers for disposal.[1]
- First Aid: Eyes: In case of eye contact, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Immediate medical attention is required.[1]
- First Aid: Skin: If the chemical comes into contact with skin, wash it off immediately with plenty of water for at least 15 minutes.[1] Remove and wash contaminated clothing and gloves before re-use.[1] Call a physician immediately.[1]
- First Aid: Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration.[1]
- First Aid: Ingestion: If swallowed, rinse your mouth.[1] Do NOT induce vomiting.[1] Call a physician immediately.[1]

Disposal Plan:

- Dispose of the contents and container to an approved waste disposal plant.[1][2]

Experimental Workflow

The following diagram outlines the standard workflow for the safe handling of **4-[3-(Dimethylamino)propoxy]benzaldehyde**.



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